

The Primordial Argon-38 Composition of the Solar System: A Technical Guide

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Introduction

Understanding the composition of the protosolar nebula is fundamental to unraveling the processes that governed the formation and evolution of our solar system. Noble gases, due to their inert nature, serve as pristine tracers of early solar system materials. Among these, the primordial isotopes of argon—specifically Argon-36 (^{36}Ar) and **Argon-38** (^{38}Ar)—provide a crucial baseline for the initial isotopic distribution in the gas and dust cloud from which the Sun, planets, and meteorites formed. This technical guide provides a comprehensive overview of the primordial **argon-38** composition of the solar system, detailing the quantitative data derived from various solar system bodies and the sophisticated experimental protocols used to obtain these measurements.

Primordial argon refers to the isotopes present in the solar system's formative stages, predating the significant production of radiogenic ^{40}Ar from the decay of Potassium-40 (^{40}K).^[1] The isotopic ratio of ^{36}Ar to ^{38}Ar is a key metric, as it is not significantly altered by nucleosynthetic processes within the Sun and is largely preserved in the least altered materials from the early solar system. By comparing this primordial ratio, primarily determined from solar

wind and primitive meteorites, to the ratios observed in planetary atmospheres, we can deduce the extent of atmospheric loss and other evolutionary processes that have shaped these bodies over geologic time.[2]

Data Presentation: Argon Isotopic Ratios in the Solar System

The primordial $^{36}\text{Ar}/^{38}\text{Ar}$ ratio of the solar nebula is best represented by direct measurements of the Sun's composition via solar wind analysis and the composition of Jupiter's atmosphere, which trapped a significant fraction of nebular gas.[3] These values are contrasted with those from primitive meteorites and the significantly altered atmospheric ratios of terrestrial planets like Earth and Mars.

Source / Reservoir	Measurement Origin	$^{36}\text{Ar}/^{38}\text{Ar}$ Isotopic Ratio	Significance
Solar Wind	NASA Genesis Mission	5.5005 ± 0.0040 [4]	Represents the current composition of the solar convective zone, considered the best proxy for the bulk protosolar nebula.[5]
Jupiter	Galileo Probe Mass Spectrometer	5.6 ± 0.25	As a gas giant, Jupiter's massive atmosphere retained the primordial composition of the nebular gas it accreted.[3]
Meteoritic "Phase Q"	Carbonaceous Chondrites	5.34 ± 0.02 [6][7]	"Phase Q" is a carbonaceous carrier phase in primitive meteorites that trapped primordial noble gases from the solar nebula.[7]
Mars Atmosphere	Curiosity Rover (SAM Instrument)	4.2 ± 0.1 [3]	The lower ratio compared to primordial values indicates significant atmospheric loss, preferentially removing the lighter ^{36}Ar isotope over billions of years.[2][3]
Earth Atmosphere	Atmospheric Composition	5.32	Calculated from standard atmospheric abundances (^{36}Ar : 0.334%, ^{38}Ar :

0.0630%).^[8] The Earth's primordial argon has been overwhelmingly diluted by radiogenic ⁴⁰Ar from the decay of ⁴⁰K.^[8]

Experimental Protocols

The determination of argon isotopic ratios in extraterrestrial materials requires highly specialized and sensitive analytical techniques to measure minute quantities of gas while avoiding terrestrial contamination.

Sample Acquisition

- **Solar Wind (Genesis Mission):** The NASA Genesis mission utilized ultra-pure collector arrays made of materials like silicon, sapphire, and diamond to passively collect solar wind particles.^[8] The spacecraft was positioned at the Earth-Sun L1 Lagrange point to be exposed to the solar wind outside of Earth's magnetosphere.^[9] Different arrays were exposed to different solar wind regimes (e.g., low-speed, high-speed, and coronal mass ejections) to test for isotopic fractionation.^[9] After a 2.5-year collection period, the samples were returned to Earth for laboratory analysis.^[4]
- **Meteorites:** Samples are derived from primitive chondrites, such as carbonaceous chondrites, which are fragments of asteroids that have remained largely unaltered since the formation of the solar system. These meteorites contain trapped noble gases within specific carrier phases like the carbonaceous "Phase Q".^[7]

Noble Gas Extraction from Meteorites

The primary method for releasing trapped noble gases from meteorite samples is through controlled heating in an ultra-high vacuum (UHV) system.

- **Stepped Heating:** Samples are heated to progressively higher temperatures in a series of steps. Gas fractions released at each temperature are collected and analyzed separately. This allows for the separation of different noble gas components, such as primordial gases

trapped in Phase Q, cosmogenic gases produced by cosmic-ray exposure, and terrestrial atmospheric contamination, which are released at different temperatures.[7]

- **Laser Ablation/Heating:** A high-power laser (e.g., CO₂ or Nd:YAG) is used to heat a specific spot on the sample or the entire sample in a UHV chamber.[3] This technique allows for the analysis of very small sample sizes, including individual mineral grains.

Noble Gas Analysis: Mass Spectrometry

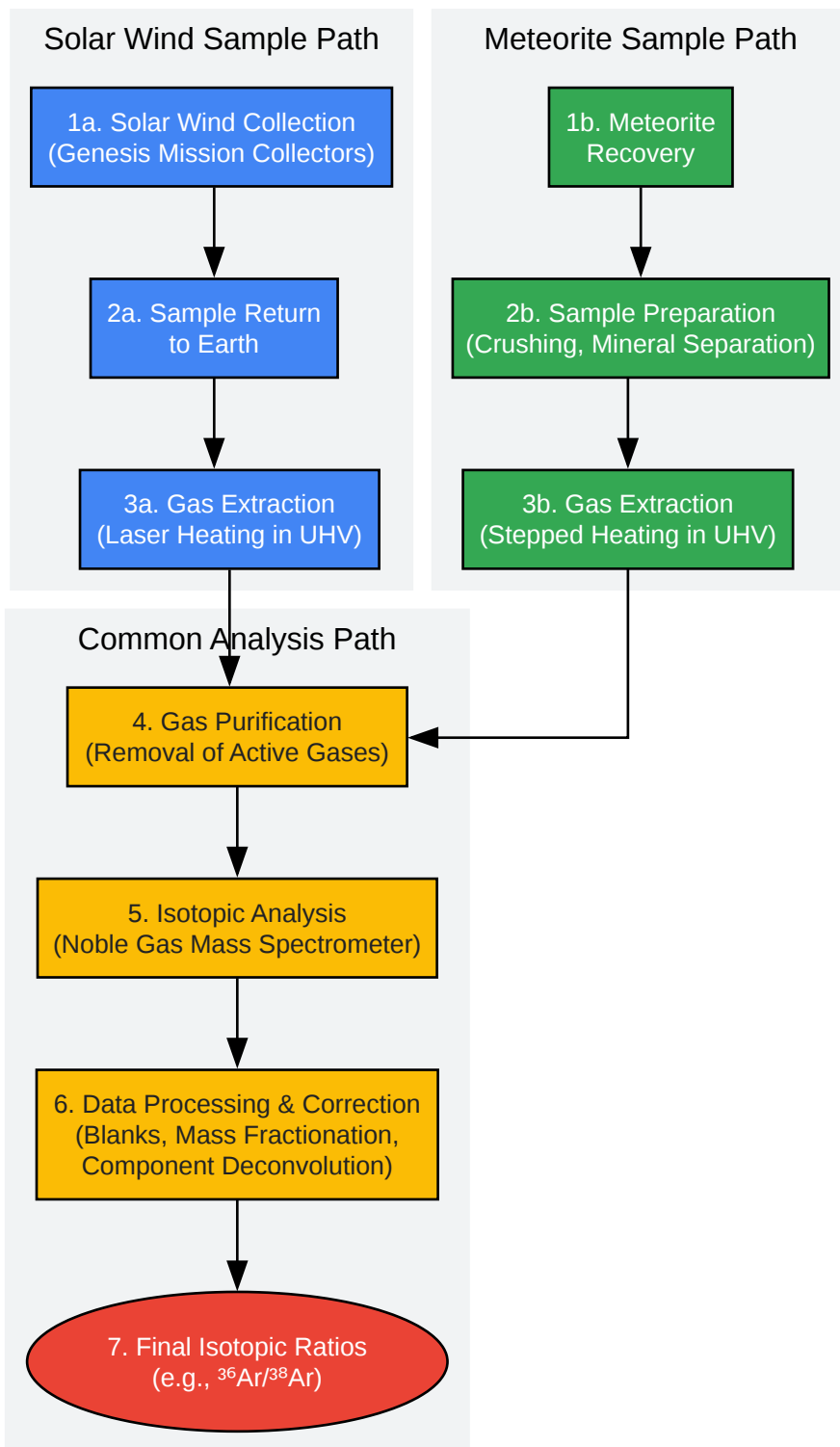
Once extracted, the gas is purified by removing active gases (like H₂O, CO₂, N₂) using getters. The purified noble gas sample is then introduced into a high-sensitivity, static vacuum mass spectrometer.

- **Instrumentation:** Specialized noble gas mass spectrometers (e.g., Noblesse) are used, which are magnetic sector instruments capable of multicollection.[4] This allows for the simultaneous measurement of different isotopes (e.g., ³⁶Ar, ³⁸Ar, and ⁴⁰Ar) on different detectors (electron multipliers or Faraday cups), significantly improving precision.[4]
- **Isotope Ratio Measurement:** The mass spectrometer separates the argon isotopes based on their mass-to-charge ratio. The ion beams for each isotope are measured, and the ratio of their intensities provides the isotopic ratio.
- **Corrections and Calibrations:** The raw data must be corrected for instrumental mass fractionation, background levels (blanks), and contributions from other components. For meteorites, this involves deconvoluting the measured gas into trapped (primordial), cosmogenic, and atmospheric components based on their known isotopic signatures. For instance, cosmogenic argon has a very different ³⁶Ar/³⁸Ar ratio (typically ~0.65) compared to the primordial value.

Visualizations: Workflows and Relationships

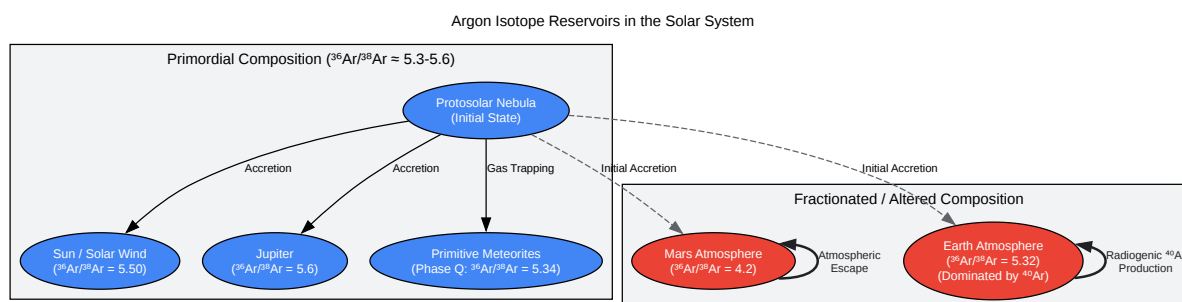
The following diagrams illustrate the experimental workflow for argon isotope analysis and the relationship between different argon reservoirs in the solar system.

Experimental Workflow for Argon Isotope Analysis



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Caption: Workflow for analyzing primordial argon in solar wind and meteorite samples.



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Caption: Relationships between primordial and evolved argon reservoirs in the solar system.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Primordial heavy noble gases in the pristine Paris carbonaceous chondrite - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. pnas.org \[pnas.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. nhm.openrepository.com \[nhm.openrepository.com\]](#)

- [8. Isotopes of argon - Wikipedia \[en.wikipedia.org\]](#)
- [9. ntrs.nasa.gov \[ntrs.nasa.gov\]](#)
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